

Molecular weight and chemical formula of 3,3-Dimethylbutyryl chloride

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Compound of Interest

Compound Name: 3,3-Dimethylbutyryl chloride

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An In-Depth Technical Guide to 3,3-Dimethylbutyryl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3,3-Dimethylbutyryl chloride**, a key intermediate in organic synthesis. It covers its fundamental chemical properties, detailed experimental protocols for its synthesis, and its primary applications in the pharmaceutical and agrochemical industries.

Core Chemical Properties

3,3-Dimethylbutyryl chloride, also known as tert-Butylacetyl chloride, is a reactive acyl chloride.^{[1][2][3][4][5]} Its structure features a sterically hindered tert-butyl group adjacent to the acyl chloride moiety, which influences its reactivity and applications.

- Chemical Formula: C₆H₁₁ClO^{[1][6]}
- Molecular Weight: 134.60 g/mol ^{[1][7][8]}
- CAS Number: 7065-46-5^{[1][6][7]}
- Synonyms: tert-Butylacetyl chloride, t-Butylacetyl chloride, Neohexanoyl chloride^{[2][3][5]}

Quantitative Data Summary

The physical and chemical properties of **3,3-Dimethylbutyryl chloride** are summarized in the table below for easy reference.

Property	Value
Appearance	Clear, colorless to slightly yellow liquid[5][6]
Boiling Point	127-129 °C (lit.)[5][6][7][9]
Melting Point	-56 °C to -57 °C[10]
Density	0.969 g/mL at 25 °C (lit.)[5][6][7][9]
Refractive Index	n _{20/D} 1.421 (lit.)[5][6][7][9]
Flash Point	21 °C (69.8 °F - closed cup)[7]
Water Solubility	Reacts with water[5][6][9]
Solvent Solubility	Soluble in ether, benzene, and toluene[10]

Synthesis and Experimental Protocols

3,3-Dimethylbutyryl chloride is commonly synthesized by the chlorination of 3,3-dimethylbutanoic acid. Several chlorinating agents can be employed, including thionyl chloride, oxalyl chloride, and phosphorus trichloride.[2][11] The use of phosphorus trichloride is a prevalent industrial method.[10][11][12]

Experimental Protocol: Synthesis via Phosphorus Trichloride

This protocol details the synthesis of **3,3-Dimethylbutyryl chloride** from 3,3-dimethylbutanoic acid and phosphorus trichloride.[10][11][12]

Materials:

- 3,3-Dimethylbutanoic acid
- Phosphorus trichloride (PCl₃)

- Reaction vessel (round-bottom flask) equipped with a stirrer, heating mantle, and condenser
- Separatory funnel
- Vacuum distillation apparatus

Procedure:

- **Charging the Reactor:** Add 3,3-dimethylbutanoic acid to the reaction vessel.
- **Addition of Reagent:** While stirring, slowly add phosphorus trichloride to the reactor. An appropriate molar ratio of 3,3-dimethylbutanoic acid to PCl_3 should be maintained as per the reaction stoichiometry.
- **Reaction:** Heat the mixture to the designated reaction temperature and maintain it for a specified duration to ensure the reaction goes to completion.[\[11\]](#)[\[12\]](#)
- **Cooling and Separation:** After the reaction is complete, cool the mixture to room temperature. Allow the mixture to stand, which will result in the separation of two layers. The lower layer consists of phosphorous acid (a by-product), and the upper layer is the crude **3,3-Dimethylbutyryl chloride**.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Isolation of Crude Product:** Carefully separate and remove the lower phosphorous acid layer using a separatory funnel.
- **Purification:** Purify the upper layer of crude **3,3-Dimethylbutyryl chloride** via vacuum distillation. Collect the fraction that distills at 79-81 °C under an absolute pressure of 20 kPa to obtain the final, purified product.[\[11\]](#)[\[12\]](#)

Safety Note: This reaction should be performed in a well-ventilated fume hood as it may release hydrogen chloride gas.[\[10\]](#) Appropriate personal protective equipment (PPE), including gloves and safety goggles, must be worn.

Applications in Research and Drug Development

As a highly reactive acylating agent, **3,3-Dimethylbutyryl chloride** is a pivotal building block in organic chemistry.[\[13\]](#) Its primary function is to introduce the 3,3-dimethylbutanoyl (or tert-butylacetyl) group into molecules.[\[13\]](#)

- **Pharmaceutical Synthesis:** It is a crucial intermediate in the manufacturing of numerous Active Pharmaceutical Ingredients (APIs).^[13] It is used to form amide and ester linkages in complex drug molecules, including certain antibiotics and anti-inflammatory drugs like cefotaxime, cefdinir, and dexamethasone.^{[10][13]}
- **Agrochemical Development:** The compound serves as a precursor in the synthesis of modern pesticides and herbicides, such as the insecticide imidacloprid.^{[10][13]}
- **Organic Synthesis:** In a laboratory setting, it is widely used in Friedel-Crafts acylation to functionalize aromatic rings, as well as in esterification and amidation reactions.^{[2][13]}

Workflow and Pathway Visualizations

Diagram 1: Synthesis Workflow

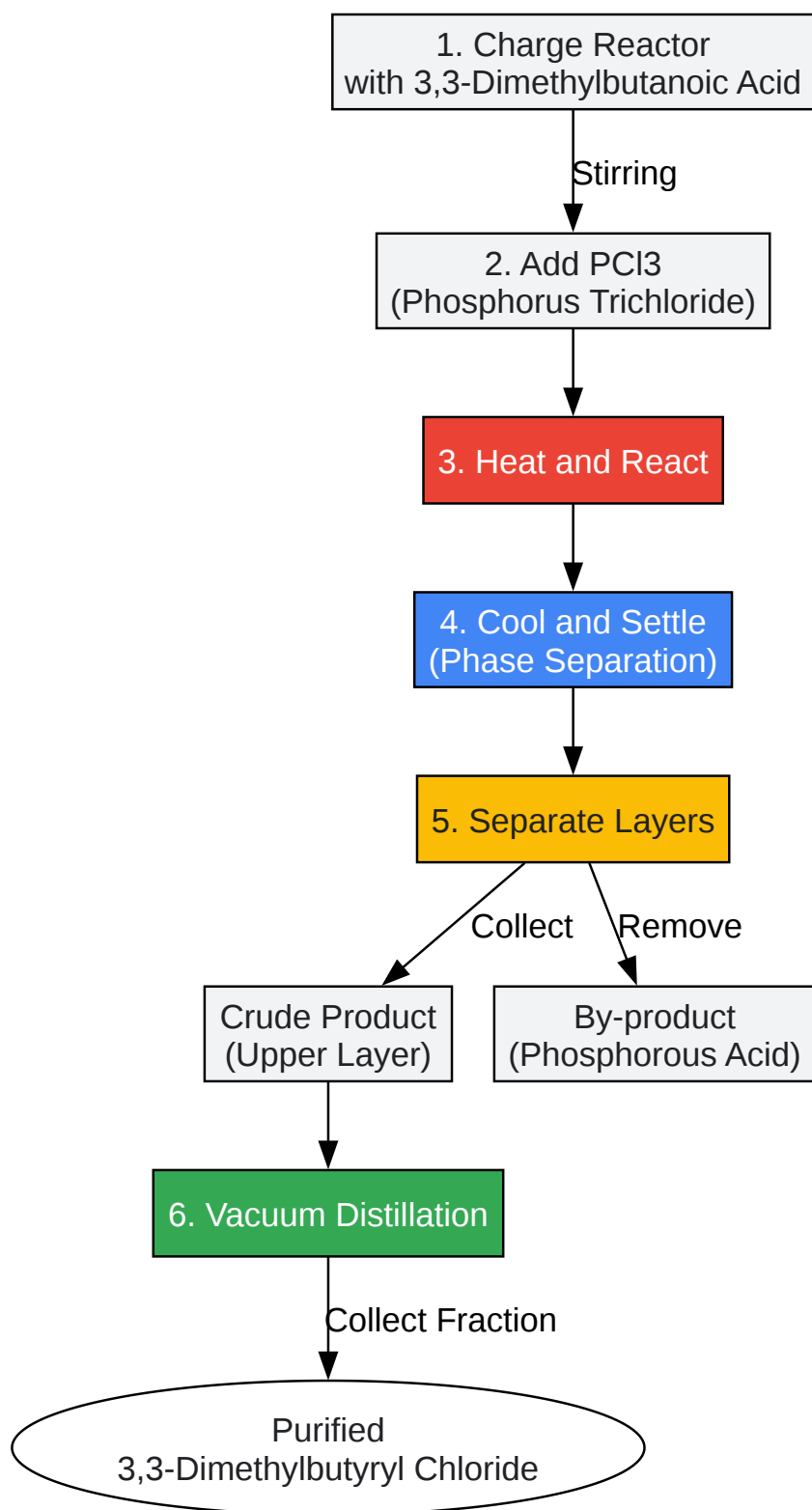


Figure 1: Synthesis Workflow of 3,3-Dimethylbutyryl Chloride

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Caption: Synthesis workflow for **3,3-Dimethylbutyryl Chloride**.

Diagram 2: Core Chemical Reactions

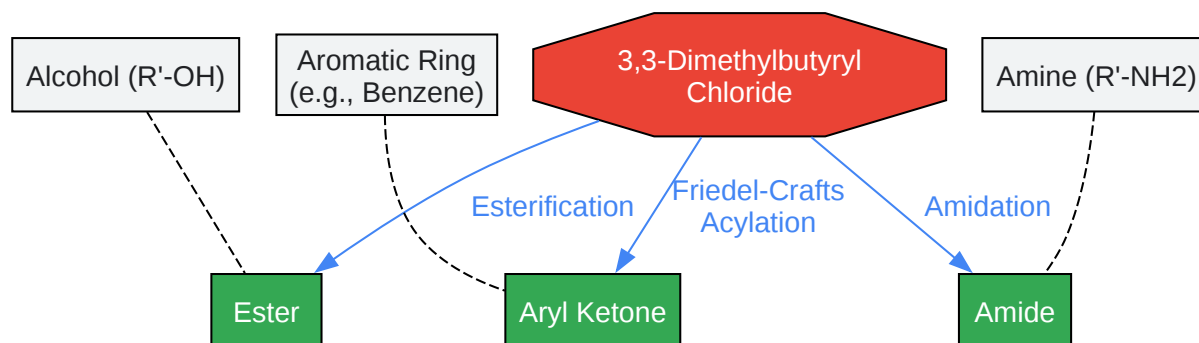


Figure 2: Key Reactions of 3,3-Dimethylbutyryl Chloride

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